

Proper Disposal of Targefrin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Targefrin*

Cat. No.: *B15543783*

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For researchers, scientists, and drug development professionals utilizing **Targefrin**, a potent EphA2-targeting agent, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental compliance. While **Targefrin** is classified as a non-hazardous substance, responsible management of its waste is a critical component of good laboratory practice. This guide provides essential information on the safe handling and disposal of **Targefrin**.

Understanding Targefrin: Key Properties

A summary of the key physicochemical properties of **Targefrin** is provided in the table below. Understanding these characteristics is the first step in establishing safe handling and disposal procedures.

Property	Value
Chemical Name	Targefrin
CAS Number	3031514-44-7[1]
Molecular Formula	C85H116F3N19O15[1]
Molecular Weight	1700.976 g/mol [1]
Hazard Classification	Not a hazardous substance or mixture[1]

Step-by-Step Disposal Procedures for Targefrin

As a non-hazardous substance, the disposal of **Targefrin** does not typically require specialized hazardous waste procedures. However, to ensure safety and prevent environmental contamination, the following steps should be followed:

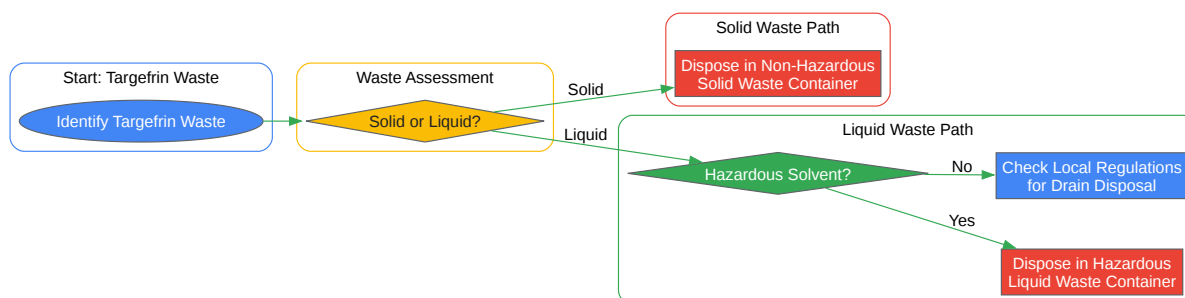
- **Consult Local Regulations:** Before disposing of any chemical waste, always consult your institution's environmental health and safety (EHS) guidelines, as well as local and state regulations. Disposal requirements can vary by location.
- **Segregation of Waste:** Do not mix **Targefrin** waste with hazardous chemical waste streams such as solvents, heavy metals, or reactive chemicals. Maintain separate and clearly labeled waste containers for non-hazardous solid and liquid waste.
- **Solid Waste Disposal:**
 - **Unused or Expired Product:** Unused or expired solid **Targefrin** should be placed in a designated, sealed, and clearly labeled container for non-hazardous solid chemical waste.
 - **Contaminated Materials:** Items such as gloves, weighing paper, and pipette tips that have come into contact with **Targefrin** should also be disposed of in the designated non-hazardous solid waste container.
- **Liquid Waste Disposal:**
 - **Solutions of Targefrin:** Aqueous solutions of **Targefrin** can typically be disposed of down the drain with copious amounts of water, provided this is permitted by your local

wastewater regulations. It is imperative to verify this with your institution's EHS office first.

- Organic Solvent Solutions: If **Targefrin** is dissolved in a hazardous organic solvent, it must be disposed of as hazardous liquid waste. The entire solution should be collected in a designated, sealed, and properly labeled hazardous waste container.
- Decontamination of Glassware: Glassware that has contained **Targefrin** should be thoroughly rinsed with an appropriate solvent (such as ethanol or acetone) followed by water. The initial rinsate, if containing a hazardous solvent, should be collected as hazardous waste. Subsequent water rinses can typically be disposed of down the drain.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Targefrin** waste in a laboratory setting.



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Caption: Decision workflow for the proper disposal of **Targefrin** waste.

By following these guidelines and the logical steps outlined in the workflow diagram, laboratory professionals can ensure the safe and compliant disposal of **Targefrin**, contributing to a secure and environmentally responsible research environment.

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References

- 1. probechem.com [probechem.com]
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